

Safe Disposal of 3-(Chloromethyl)heptane: A Comprehensive Guide

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Compound of Interest

Compound Name: 3-(Chloromethyl)heptane

Cat. No.: B7770750

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the safe disposal of **3-(Chloromethyl)heptane**, a flammable and hazardous chemical. Adherence to these protocols is critical to minimize risks and maintain a safe research environment.

Key Safety and Hazard Information

3-(Chloromethyl)heptane is a flammable liquid and vapor that can cause skin, eye, and respiratory tract irritation.^{[1][2]} It is also considered very toxic to aquatic life with long-lasting effects.^[2] Understanding its physical and chemical properties is the first step in safe handling and disposal.

Property	Value	Source
Synonyms	Isooctyl chloride, 2-Ethylhexyl chloride	[1][2]
CAS Number	123-04-6	[2]
Molecular Formula	C ₈ H ₁₇ Cl	[3]
Molecular Weight	148.67 g/mol	[4]
Appearance	Colorless to almost colorless clear liquid	[3]
Flash Point	60 °C (140 °F)	[1]
Boiling Point	169 °C (336.2 °F)	
Specific Gravity	0.88	
Water Solubility	0.0503 g/L (at 20 °C)	[3]
Hazard Statements	H226: Flammable liquid and vapor. H315: Causes skin irritation. H319: Causes serious eye irritation. H410: Very toxic to aquatic life with long lasting effects.	[4]

Experimental Protocol for Disposal

The disposal of **3-(Chloromethyl)heptane** must be handled as hazardous waste. The following protocol outlines the necessary steps for its safe collection and disposal.

1. Personal Protective Equipment (PPE):

- Before handling the chemical, ensure you are wearing appropriate PPE.
- Eye Protection: Chemical safety goggles or a face shield.[2]
- Hand Protection: Wear suitable protective gloves (e.g., Viton or PVA). Always check the manufacturer's glove compatibility chart.[5]

- Skin and Body Protection: A fully-buttoned lab coat and appropriate protective clothing.[\[2\]](#)

2. Waste Collection:

- Collect waste **3-(Chloromethyl)heptane** in a designated, compatible, and sealable container.[\[5\]](#)[\[6\]](#) The container must be clearly labeled as "Hazardous Waste" and include the chemical name "**3-(Chloromethyl)heptane**".
- Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Store the waste container in a cool, dry, and well-ventilated area, away from sources of ignition and incompatible materials such as strong oxidizers.[\[1\]](#)[\[5\]](#)

3. Spill Management:

- In the event of a small spill, trained personnel may clean it up.
- Absorb the spill with an inert material such as vermiculite, sand, or earth.[\[1\]](#)
- Use non-sparking tools to collect the absorbed material and place it in a suitable, sealed container for disposal as hazardous waste.[\[1\]](#)
- For large spills, evacuate the area immediately and contact your institution's EHS office or emergency response team.[\[5\]](#)

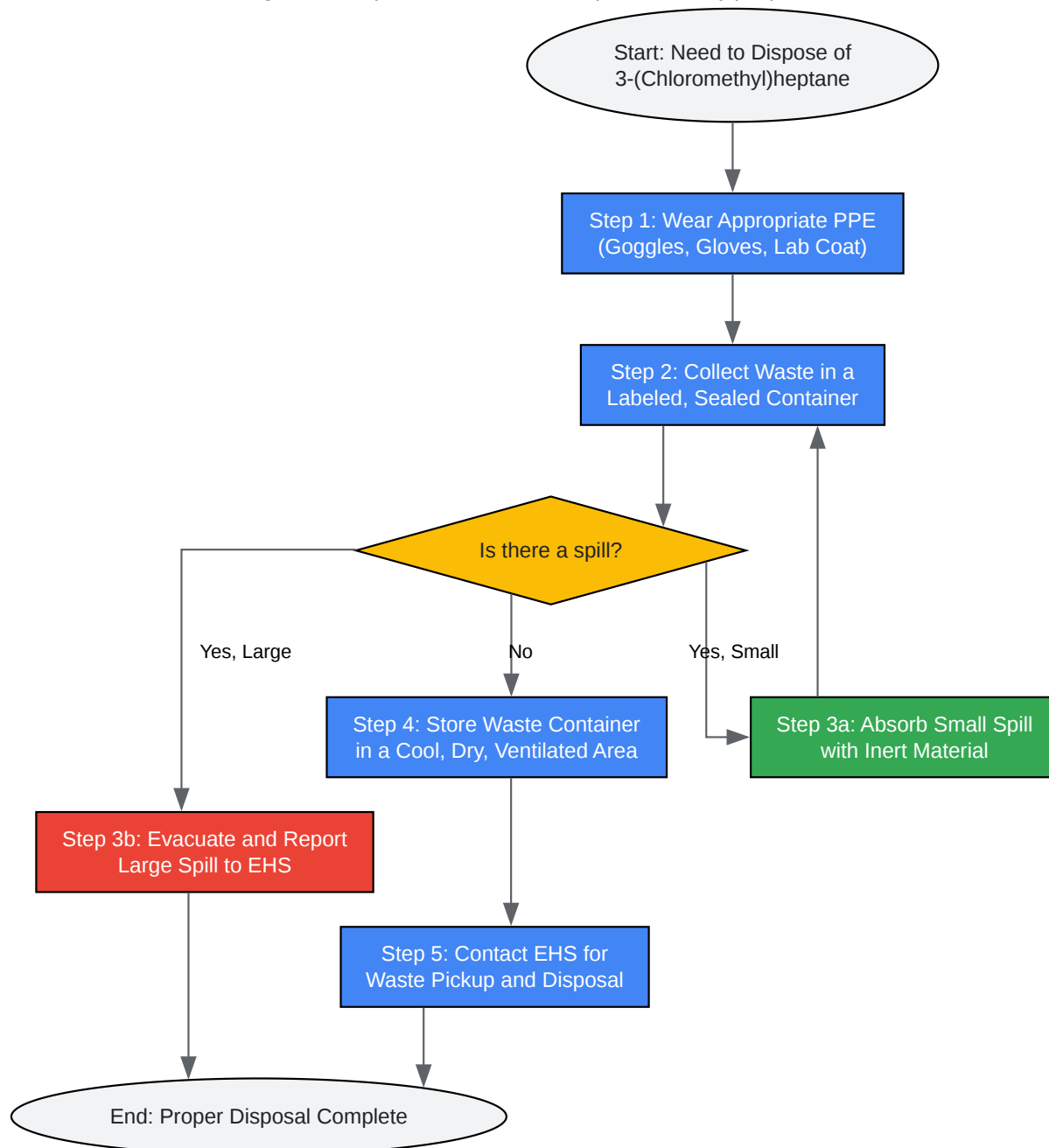
4. Final Disposal:

- All waste containing **3-(Chloromethyl)heptane** must be disposed of through an approved waste disposal plant.[\[2\]](#)
- Contact your institution's EHS office to arrange for the collection and disposal of the hazardous waste container.
- Do not attempt to dispose of this chemical down the drain or in regular trash.[\[6\]](#)

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **3-(Chloromethyl)heptane**.

Figure 1. Disposal Workflow for 3-(Chloromethyl)heptane



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Caption: Disposal workflow for **3-(Chloromethyl)heptane**.

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